

Comprehensive Safety and Handling Guide for Regaloside I

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Compound of Interest

Compound Name: *Regaloside I*

Cat. No.: *B15592200*

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This guide provides crucial safety and logistical information for the handling and disposal of **Regaloside I**, a phenylpropanolglycerol glycoside.^[1] Given the limited availability of specific safety data for this compound, a precautionary approach is paramount. Researchers, scientists, and drug development professionals should adhere to these guidelines to minimize exposure and ensure a safe laboratory environment.

Hazard Identification and Precautionary Data

Due to the absence of a publicly available Safety Data Sheet (SDS), the specific toxicological properties of **Regaloside I** are not fully characterized. Therefore, it should be handled as a potentially hazardous substance. The following table summarizes general safety data that should be assumed for **Regaloside I** in the absence of specific information.

| Parameter | Information | Source |
|-------------------------|---|---------|
| Chemical Name | Regaloside I | [1] |
| CAS Number | 126239-78-9 | [1] |
| Appearance | Assumed to be a solid, powdered form. | General |
| Solubility | Soluble in DMSO, Pyridine, Methanol, Ethanol, etc.[1] | |
| Known Hazards | As a novel compound, the hazards are not fully known. It is prudent to treat it as a potentially toxic and irritating substance. | [2] |
| Exposure Limits | No established exposure limits (e.g., PEL, TLV). All work should be conducted in a manner that minimizes any potential for exposure. | N/A |
| First Aid: Skin Contact | Immediately wash the affected area with plenty of soap and water.[3] If irritation persists, seek medical attention. | |
| First Aid: Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3] | |
| First Aid: Inhalation | Move the person to fresh air. If breathing is difficult, provide oxygen and seek medical attention. | [4] |

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| First Aid: Ingestion | Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [3] |
|----------------------|---|

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling **Regaloside I** to prevent exposure through inhalation, skin contact, or eye contact.[5] The following table outlines the required PPE.

| Body Part | Required PPE | Standard/Specification |
|-------------|---|--------------------------------------|
| Respiratory | NIOSH-approved respirator (e.g., N95 for powders, or a respirator with appropriate cartridges for vapors if handling solutions).[6][7] | NIOSH approved |
| Hands | Chemical-resistant gloves (e.g., nitrile).[8][9] Change gloves frequently, especially if they become contaminated. | ASTM F1001 or EN 374 |
| Eyes | Safety glasses with side shields or chemical splash goggles.[7][9] A face shield may be necessary for splash hazards. | ANSI Z87.1 |
| Body | A laboratory coat, preferably a disposable one, to be worn over personal clothing.[10] An impervious apron may be required for larger quantities or splash risks. | Appropriate for chemical resistance. |
| Feet | Closed-toe shoes are mandatory in the laboratory.[9][11] | N/A |

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is critical to ensure safety.

3.1. Receiving and Unpacking

- Visually inspect the package for any signs of damage or leakage upon arrival.
- Don appropriate PPE (lab coat, gloves, and safety glasses) before opening the package in a designated area, preferably within a chemical fume hood.[\[12\]](#)
- Verify that the container is intact and properly labeled.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.

3.2. Weighing and Aliquoting (Powder Form)

- All handling of powdered **Regaloside I** must be conducted within a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne particles.[\[11\]](#)[\[12\]](#)
- Use an enclosed balance or a balance with a draft shield to minimize air currents.[\[12\]](#)
- Cover the work surface with absorbent bench paper.[\[11\]](#)[\[12\]](#)
- Use anti-static weigh boats and tools to prevent powder dispersal.
- Carefully transfer the desired amount of powder using a spatula. Avoid creating dust.
- Close the primary container tightly immediately after use.
- Clean the spatula and work area with a wet wipe or a solvent-moistened cloth to prevent aerosolization of residual powder.[\[10\]](#) Dispose of cleaning materials as hazardous waste.

3.3. Solution Preparation

- Prepare solutions within a chemical fume hood.
- Add the solvent to the weighed **Regaloside I** powder slowly to avoid splashing.

- If sonication or heating is required to dissolve the compound, ensure the container is properly sealed or use a condenser to prevent vapor release.[\[13\]](#)[\[14\]](#)
- Clearly label the solution with the compound name, concentration, solvent, date, and appropriate hazard warnings.

3.4. Experimental Use

- Conduct all experiments involving **Regaloside I**, whether in solid or solution form, in a well-ventilated area, preferably a chemical fume hood.
- Keep containers closed when not in use.[\[8\]](#)
- Avoid direct contact with skin and eyes.
- Wash hands thoroughly after handling the compound, even if gloves were worn.[\[8\]](#)

Disposal Plan

Proper disposal of **Regaloside I** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Segregation and Collection

- Segregate all waste contaminated with **Regaloside I** from general laboratory waste.[\[15\]](#)
- Solid Waste: This includes contaminated gloves, bench paper, weigh boats, and unused powder. Collect this waste in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **Regaloside I** in a separate, compatible, and leak-proof hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.[\[15\]](#)
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

4.2. Labeling and Storage of Waste

- Label all hazardous waste containers with "Hazardous Waste," the full chemical name "**Regaloside I**," and any known hazards (e.g., "Toxicity Unknown").[\[2\]](#)[\[16\]](#)
- Indicate the approximate concentration and solvent for liquid waste.
- Store waste containers in a designated, secure area with secondary containment to prevent spills.[\[16\]](#)

4.3. Final Disposal

- Arrange for the disposal of all **Regaloside I** waste through your institution's Environmental Health and Safety (EHS) office.
- Follow all institutional and local regulations for hazardous waste disposal.
- For empty containers, triple-rinse with a suitable solvent, collect the rinsate as hazardous waste, and then deface the label before disposal as regular trash, if permitted by your institution.[\[16\]](#)

Emergency Procedures

5.1. Spills

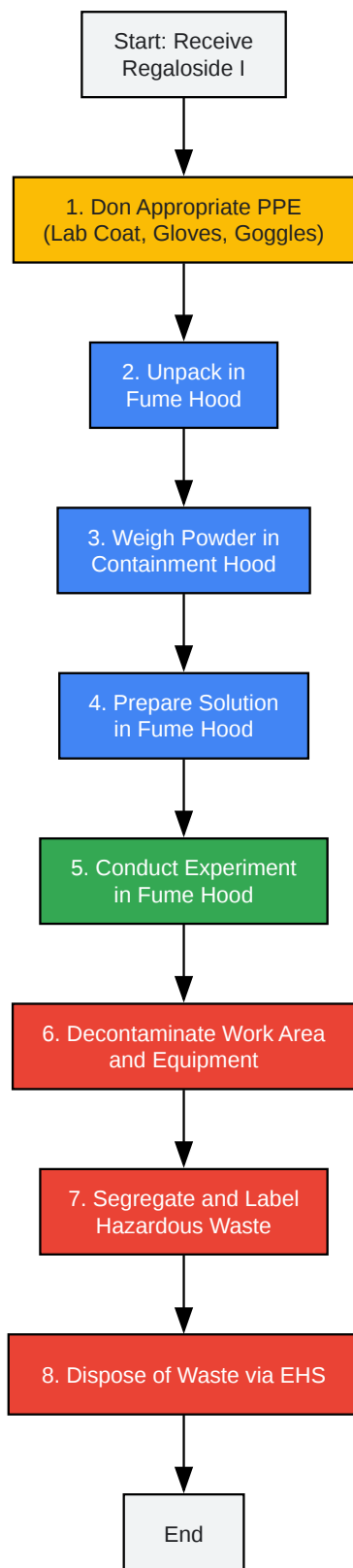
- Small Spills (Powder): Gently cover the spill with an absorbent material. Wet the absorbent material with a suitable solvent to prevent aerosolization. Carefully scoop the material into a hazardous waste container. Clean the area with a wet cloth and dispose of all cleanup materials as hazardous waste.
- Small Spills (Liquid): Absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial spill pads).[\[11\]](#) Collect the absorbed material in a sealed container for disposal as hazardous waste.
- Large Spills: Evacuate the area and alert your institution's EHS or emergency response team.

5.2. Exposure

- Follow the first aid measures outlined in the Precautionary Data table.

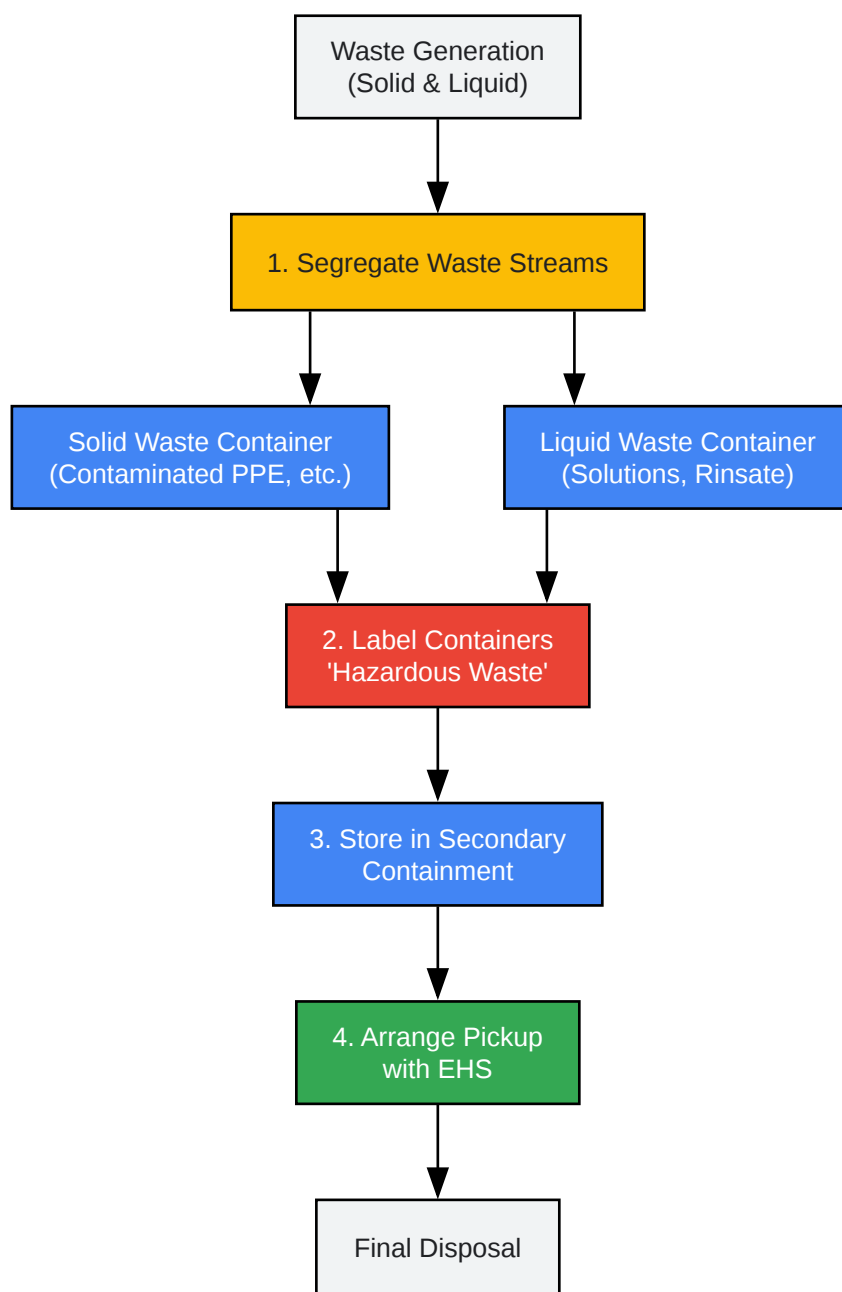
- Report all exposures to your supervisor and your institution's health and safety office.

Diagrams



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Caption: Workflow for Safe Handling of **Regaloside I**.



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